

Erk-IN-8: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Erk-IN-8*
Cat. No.: *B15572828*

[Get Quote](#)

An In-depth Technical Guide on the Structure, Properties, and Mechanism of Action of the ERK Inhibitor, **Erk-IN-8**.

Introduction

Erk-IN-8 is an aniline pyrimidine derivative that has been identified as a potent inhibitor of Extracellular signal-regulated kinase 2 (ERK2), a key component of the Mitogen-Activated Protein Kinase (MAPK) signaling cascade.[1] The MAPK/ERK pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, survival, and migration. Its dysregulation is a frequent driver of oncogenesis, making ERK a compelling target for cancer therapy. This document provides a comprehensive technical overview of **Erk-IN-8**, including its chemical properties, mechanism of action, and detailed protocols for its experimental evaluation.

Structure and Chemical Properties

Erk-IN-8, also referred to as compound I-1, is classified as an aniline pyrimidine derivative. While the definitive chemical structure is detailed within patent CN107973783A, publicly available information confirms its molecular formula and weight.

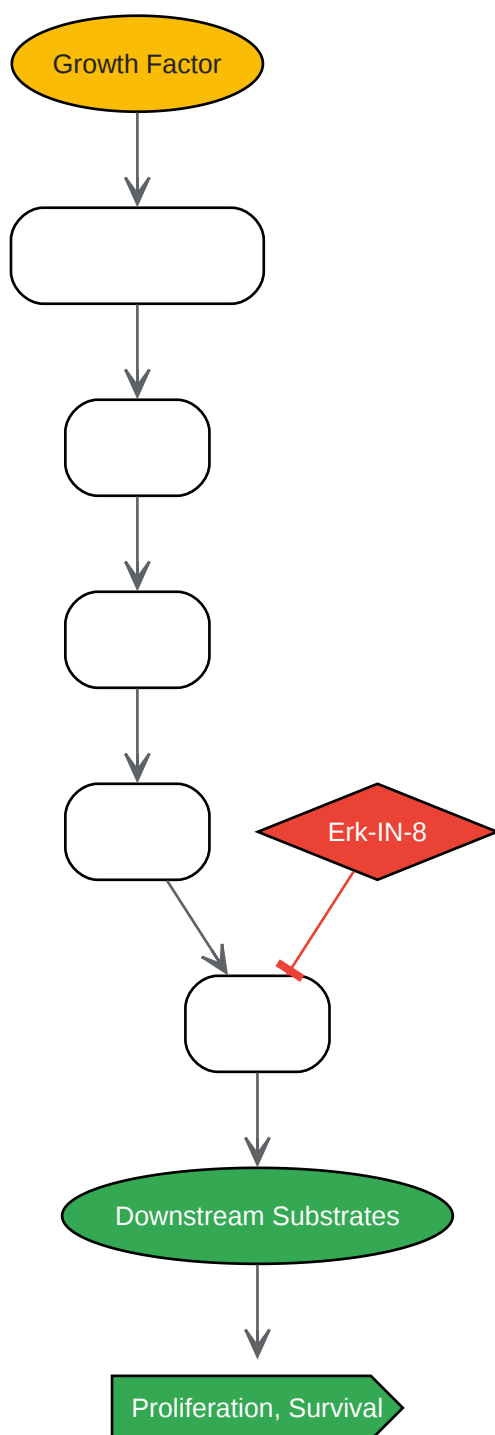
Table 1: Chemical and Physical Properties of **Erk-IN-8**

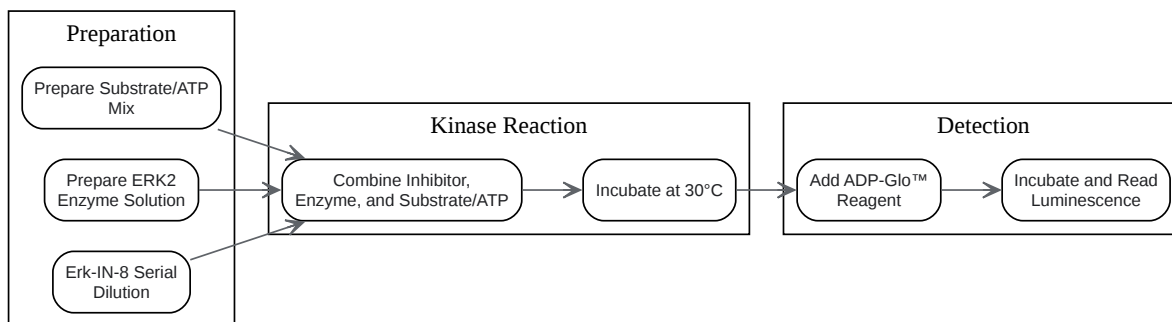
Property	Value	Reference
Chemical Name	Aniline pyrimidine derivative	[1]
Molecular Formula	C ₂₆ H ₂₉ N ₇ O ₂	
Molecular Weight	471.55 g/mol	
CAS Number	2226293-75-8	
Solubility	Soluble in DMSO	
Storage	Store at -20°C for long-term	

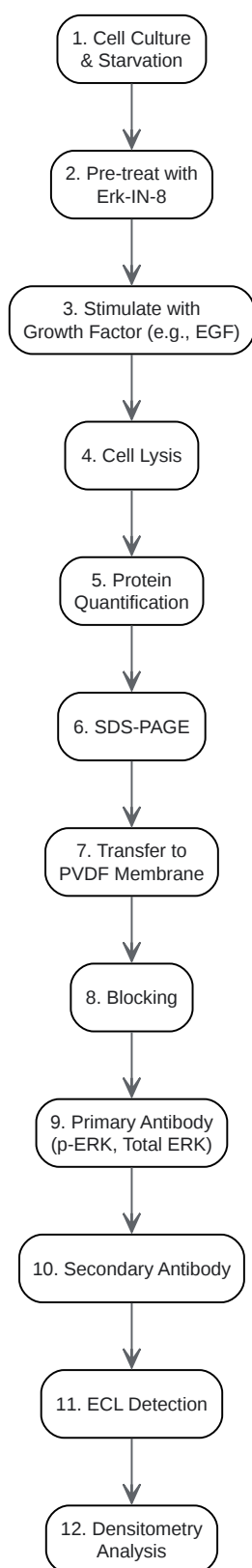
Mechanism of Action

Erk-IN-8 functions as a potent inhibitor of ERK2.[1] The MAPK/ERK signaling pathway is a three-tiered kinase cascade involving RAF, MEK, and ERK. Upon activation by upstream signaling, MEK1/2 phosphorylates ERK1/2 at threonine and tyrosine residues in the T-E-Y motif within the activation loop. This dual phosphorylation event activates ERK, enabling it to phosphorylate a multitude of cytoplasmic and nuclear substrates, thereby regulating gene expression and promoting cell cycle progression.

Erk-IN-8 is presumed to be an ATP-competitive inhibitor, binding to the ATP-binding pocket of ERK2 and preventing the transfer of phosphate to its substrates. This mode of action is common for small molecule kinase inhibitors. By inhibiting ERK2, **Erk-IN-8** effectively blocks downstream signaling, leading to a reduction in cell proliferation and survival in cancer cells with a hyperactivated MAPK/ERK pathway.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3.4. Western Blotting and Detection [[bio-protocol.org](https://www.bio-protocol.org)]
- To cite this document: BenchChem. [Erk-IN-8: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572828/docs#erk-in-8-a-technical-guide-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b15572828/docs#erk-in-8-a-technical-guide-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check